

Tridecane as a Volatile Organic Compound: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tridecane

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This technical guide provides an in-depth overview of **tridecane**, a C13 straight-chain alkane, in its capacity as a volatile organic compound (VOC). Tailored for researchers, scientists, and drug development professionals, this document consolidates key chemical and physical data, explores its biological significance, and details established experimental protocols for its analysis.

Introduction to Tridecane (C13H28)

Tridecane is a colorless, combustible liquid with a hydrocarbon odor, classified as a volatile organic compound.^{[1][2][3]} While it has limited specific industrial applications beyond being a component of fuels and solvents, its presence as a natural product in plants and as a semiochemical in insects makes it a compound of significant interest in various research fields.^{[1][2][4]} It is found in the essential oils of plants like *Abelmoschus esculentus* and *Piper aduncum* L., and is also released as a stress compound by insects such as the brown marmorated stink bug.^{[1][4][5]}

Physicochemical Properties of Tridecane

A comprehensive summary of **tridecane**'s key physicochemical properties is presented below. This data is essential for understanding its behavior in environmental and biological systems, as well as for the development of analytical methods.

Property	Value	References
Molecular Formula	C13H28	[1][2][3]
Molecular Weight	184.36 g/mol	[1][4]
Appearance	Colorless liquid	[1][2][3]
Odor	Hydrocarbon-like	[1][4]
Boiling Point	235-236 °C	[1][2]
Melting Point	-5.5 °C	[1]
Flash Point	79 °C (174.2 °F)	[6]
Density	0.756 g/mL at 25 °C	[1][2]
Vapor Pressure	1 mm Hg at 59.4 °C	[7]
Water Solubility	0.0047 mg/L (practically insoluble)	[1][4]
LogP	7.331 (estimated)	[1]

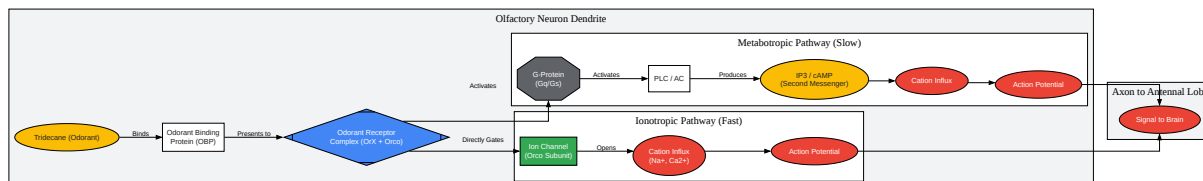
Tridecane in Biological Systems

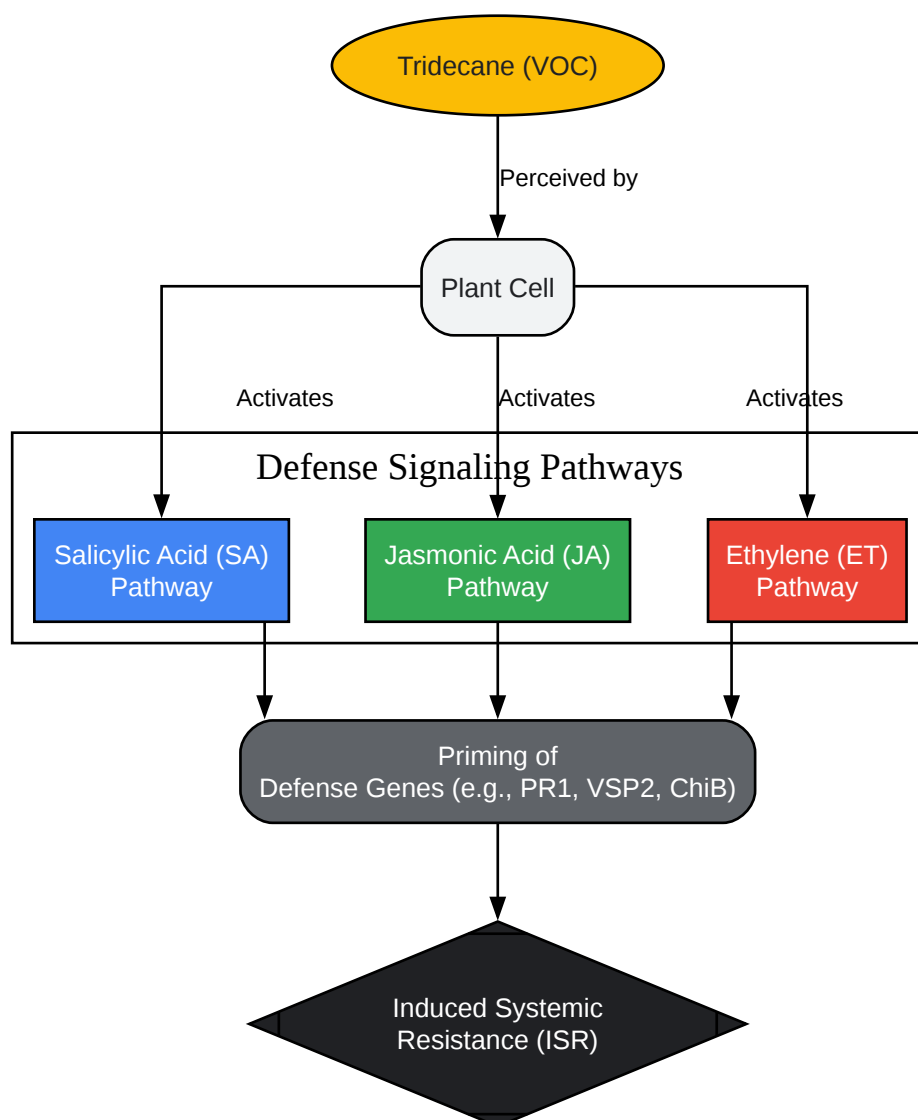
Tridecane plays a significant role in the chemical communication of insects and the defense mechanisms of plants.

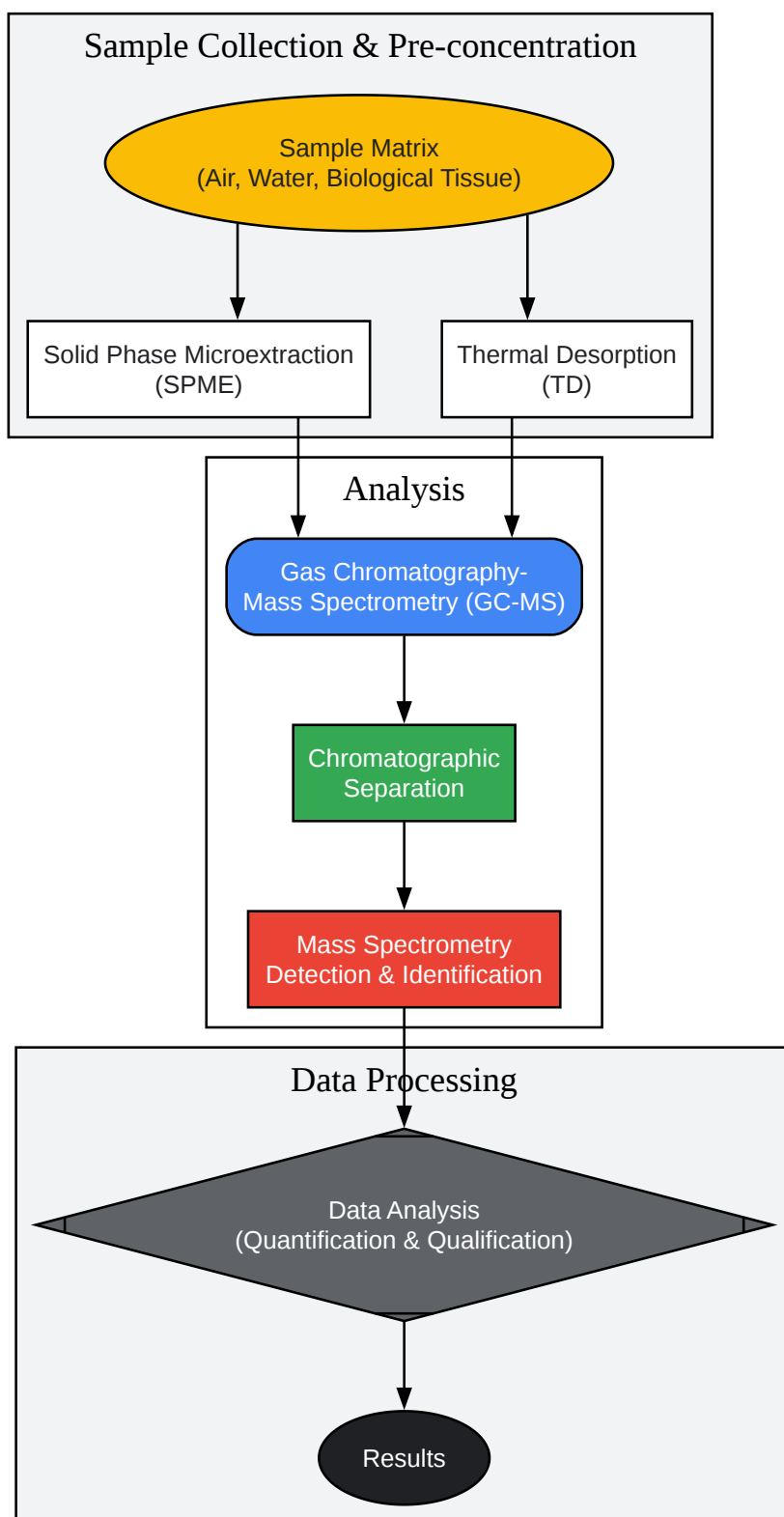
Insect Semiochemical

In the insect world, **tridecane** functions as a semiochemical, a chemical substance that carries a message. For instance, nymphs of the southern green shield bug produce **tridecane** as a dispersion/aggregation pheromone, which may also serve as a defense mechanism against predators.[2] It is also a major component of the defensive fluid produced by the stink bug *Cosmopepla bimaculata*. [2] The detection of such volatile compounds is crucial for insect behavior and survival.

The olfactory signaling pathway in insects is a complex process that can involve both ionotropic and metabotropic mechanisms. While the specific receptor for **tridecane** has not been definitively identified, a generalized pathway for odorant detection in insects is illustrated below.







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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Olfactory signaling in insects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Insect olfaction: receptors, signal transduction, and behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Short-chain alkanes synergise responses of moth pests to their sex pheromones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Peripheral olfactory signaling in insects - PMC [pmc.ncbi.nlm.nih.gov]
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